

Technical Support Center: SCH900353 Stability and Storage

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Compound of Interest

Compound Name: SCH900353

Cat. No.: B1574414

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Welcome to the technical support center for **SCH900353** (MK-8353). This guide, designed for researchers, scientists, and drug development professionals, provides in-depth information on the stability of **SCH900353** in solution and under various storage conditions. As Senior Application Scientists, we have compiled this resource to address common challenges and ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Here we address the most common questions regarding the handling and storage of **SCH900353**.

Q1: How should I store the solid (powder) form of **SCH900353**?

A: For long-term storage, the solid form of **SCH900353** should be stored at -20°C, where it is stable for up to three years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to two years.^[1]

Q2: What is the best solvent for dissolving **SCH900353**?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **SCH900353**.^{[1][3][4]} It is highly soluble in DMSO, reaching concentrations of up to 100 mg/mL (144.54 mM).^[1]

Q3: Are there any special considerations when using DMSO to dissolve **SCH900353**?

A: Yes. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly impact the solubility of **SCH900353**. Therefore, it is crucial to use a fresh, unopened vial or a properly stored, desiccated aliquot of DMSO for preparing your stock solution.^[1] Additionally, ultrasonic treatment may be necessary to fully dissolve the compound.^[1]

Q4: How should I store my **SCH900353** stock solution in DMSO?

A: For optimal stability, aliquot your DMSO stock solution into single-use volumes and store them at -80°C.^[1] Under these conditions, the solution is stable for up to six months.^[1] If a -80°C freezer is unavailable, storage at -20°C is an alternative, but the stability is reduced to one month.^{[1][2][4]}

Q5: Can I subject my **SCH900353** solution to multiple freeze-thaw cycles?

A: It is strongly recommended to avoid multiple freeze-thaw cycles as this can lead to degradation of the compound and a decrease in its potency.^{[1][4]} Aliquoting your stock solution into smaller, experiment-sized volumes is the best practice to prevent the need for repeated freezing and thawing of the entire stock.

Q6: I see precipitation in my **SCH900353** solution after thawing. What should I do?

A: If you observe precipitation after thawing your solution, you can gently warm the vial and/or sonicate it to aid in redissolving the compound.^[1] However, persistent precipitation may indicate that the compound has exceeded its solubility limit in that particular solvent or that degradation has occurred.

Troubleshooting Guide

This section provides solutions to common problems encountered during the preparation and storage of **SCH900353** solutions.

Issue 1: Difficulty Dissolving **SCH900353** Powder

Possible Cause:

- Inadequate solvent purity.

- Insufficient agitation.
- Compound has reached its solubility limit.

Solution:

- **Verify Solvent Quality:** Ensure you are using a high-purity, anhydrous grade of DMSO. As DMSO is hygroscopic, use a fresh, unopened container or a properly stored aliquot.[1]
- **Mechanical Assistance:** Employ ultrasonication to aid in the dissolution process.[1] Gentle warming can also be applied, but be cautious to avoid excessive heat which could lead to degradation.
- **Concentration Check:** Confirm that you are not attempting to prepare a solution that exceeds the known solubility of **SCH900353** in DMSO (100 mg/mL).[1]

Issue 2: Cloudiness or Precipitation in Working Solutions

Possible Cause:

- Poor solubility in the aqueous buffer or media.
- Interaction with components in the media.
- Exceeded the critical micelle concentration if using detergents.

Solution:

- **Optimize Final DMSO Concentration:** For cell-based assays, ensure the final concentration of DMSO is kept low (typically below 0.5%) to avoid solvent-induced toxicity and to maintain the solubility of **SCH900353**.
- **Serial Dilutions:** Prepare intermediate dilutions in DMSO before making the final dilution in your aqueous buffer or cell culture medium.
- **Fresh Preparations:** For in vivo studies, it is recommended to prepare the working solutions fresh on the day of use.[1] If using a co-solvent system like PEG300 and Tween-80, ensure

thorough mixing at each step of the preparation.[1]

Data Summary Tables

Table 1: Recommended Storage Conditions for SCH900353

Form	Storage Temperature	Duration of Stability	Reference(s)
Solid (Powder)	-20°C	3 years	[1][2]
	4°C	2 years	[1][5]
In Solvent (DMSO)	-80°C	6 months	[1]
	-20°C	1 month	[1][2][4]

Table 2: Solubility of SCH900353

Solvent	Concentration	Notes	Reference(s)
DMSO	100 mg/mL (144.54 mM)	Ultrasonic treatment may be required. Use of newly opened, hygroscopic DMSO is critical.	[1]
	45 mg/mL (65.04 mM)		[4]
Water	Insoluble		[4]
Ethanol	Insoluble		[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **SCH900353** powder (Molecular Weight: 691.84 g/mol) in a sterile microcentrifuge tube.[1]

- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a final concentration of 10 mM.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, light-protected microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for up to 6 months.[\[1\]](#)

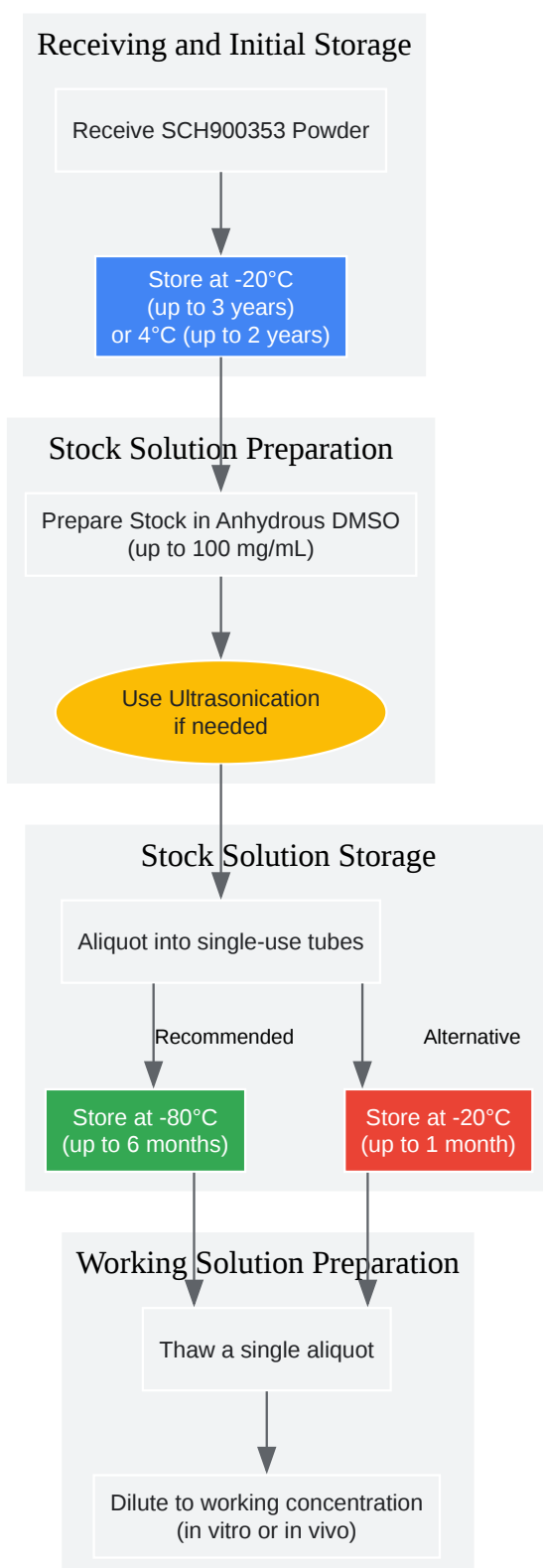
Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol is provided as a reference and may require optimization for your specific experimental needs.[\[1\]](#)

- Prepare a 20.8 mg/mL stock solution of **SCH900353** in DMSO.
- In a sterile tube, add 400 µL of PEG300.
- To the PEG300, add 100 µL of the 20.8 mg/mL DMSO stock solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is clear.
- Add 450 µL of saline to bring the final volume to 1 mL. The final concentrations of the components will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[1\]](#)
- This formulation should be prepared fresh on the day of use.[\[1\]](#)

Workflow and Decision-Making Diagrams

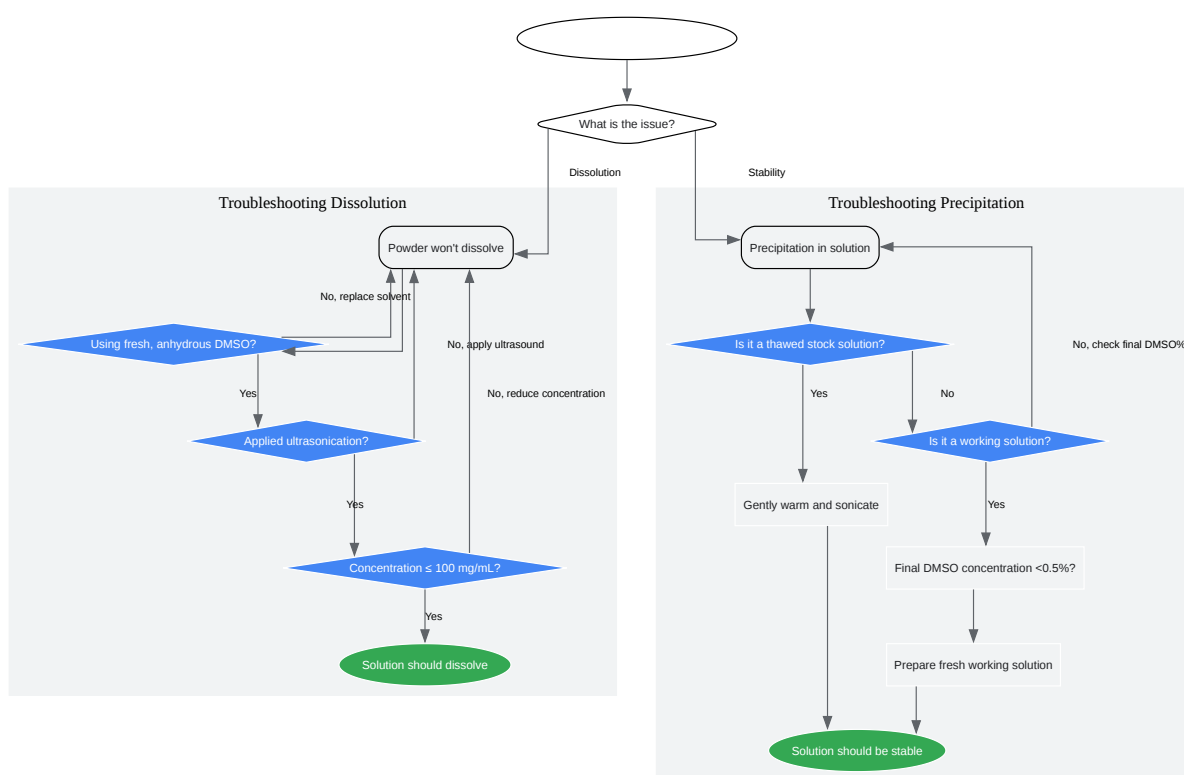
SCH900353 Handling and Storage Workflow



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Caption: Workflow for handling and storing **SCH900353**.

Troubleshooting Decision Tree for SCH900353 Solutions



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Caption: Decision tree for troubleshooting **SCH900353** solution issues.

References

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